

# Personal protective equipment for handling (2,4-Dihydroxyphenyl)acetonitrile

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## Compound of Interest

Compound Name: (2,4-Dihydroxyphenyl)acetonitrile

Cat. No.: B049923

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## Essential Safety and Handling Guide for (2,4-Dihydroxyphenyl)acetonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **(2,4-Dihydroxyphenyl)acetonitrile**, ensuring the safety of laboratory personnel and compliance with standard safety procedures. Adherence to these guidelines is critical for minimizing risks associated with the handling, storage, and disposal of this compound.

## Hazard Identification and Personal Protective Equipment (PPE)

While a comprehensive GHS classification for **(2,4-Dihydroxyphenyl)acetonitrile** is not uniformly available, it is prudent to handle it with care, assuming potential hazards based on related chemical structures. The following PPE is mandatory to prevent skin and eye contact, and inhalation.<sup>[1][2]</sup>

Body Part	Recommended Protection	Rationale
Eyes/Face	Tightly fitting safety goggles with side-shields or a face shield. <a href="#">[1]</a>	Protects against splashes and dust particles that could cause serious eye irritation.
Hands	Chemical-impermeable gloves (e.g., nitrile or neoprene). Gloves must be inspected before use. <a href="#">[1]</a> <a href="#">[2]</a>	Prevents skin contact, which may cause irritation. Proper glove removal technique is essential. <a href="#">[2]</a>
Body	Knee-length laboratory coat or a complete suit protecting against chemicals. <a href="#">[3]</a>	Protects skin and personal clothing from spills and contamination.
Respiratory	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator is required. <a href="#">[2]</a>	Minimizes the risk of inhaling potentially harmful dust or vapors.
Feet	Closed-toe shoes.	Protects feet from accidental spills.

## Safe Handling and Storage

Proper handling and storage are crucial to maintaining the integrity of **(2,4-Dihydroxyphenyl)acetonitrile** and ensuring a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Use non-sparking tools to prevent ignition sources.[\[1\]](#)
- Wash hands thoroughly after handling the compound.[\[2\]](#)

- Do not eat, drink, or smoke in the handling area.

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Recommended long-term storage temperature is -20°C, and short-term is 2-8°C.[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing/reducing agents and strong acids/alkalis.[\[2\]](#)

## Emergency Procedures

Immediate and appropriate action is vital in the event of an emergency.

Emergency Situation	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. <a href="#">[1]</a> <a href="#">[2]</a>
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a physician. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Eye Contact	Rinse cautiously with pure water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[3]</a>
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. <a href="#">[1]</a>
Fire	Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish. <a href="#">[1]</a> Firefighters should wear self-contained breathing apparatus. <a href="#">[1]</a>

## Spill and Disposal Plan

A clear plan for spill management and waste disposal is essential to prevent environmental contamination and ensure safety.

### Spill Cleanup Protocol

In the event of a spill, follow these steps:

- **Evacuate and Secure:** Evacuate non-essential personnel from the spill area. Remove all sources of ignition.[\[1\]](#)
- **Ventilate:** Ensure adequate ventilation.
- **Personal Protection:** Wear the appropriate PPE as detailed in Section 1.
- **Containment:** Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[\[1\]](#)[\[2\]](#)
- **Cleanup:**
  - For solid spills, carefully sweep up the material, avoiding dust formation, and place it in a suitable, closed container for disposal.[\[2\]](#)
  - Use spark-proof tools for collection.[\[1\]](#)
- **Decontamination:** Wash the spill area with soap and water.
- **Disposal:** Dispose of the collected waste and contaminated materials according to institutional and local regulations for chemical waste.[\[1\]](#)

### Waste Disposal Plan

All waste containing **(2,4-Dihydroxyphenyl)acetonitrile** must be treated as chemical waste.

- **Collection:** Collect waste in a suitable, closed, and clearly labeled container.[\[1\]](#)
- **Disposal Method:** The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[1\]](#) Do not discharge to sewer systems.

[\[1\]](#)

- Contaminated Packaging: Containers should be triple-rinsed (or equivalent) and can be offered for recycling or reconditioning.[\[1\]](#) Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill.[\[1\]](#)

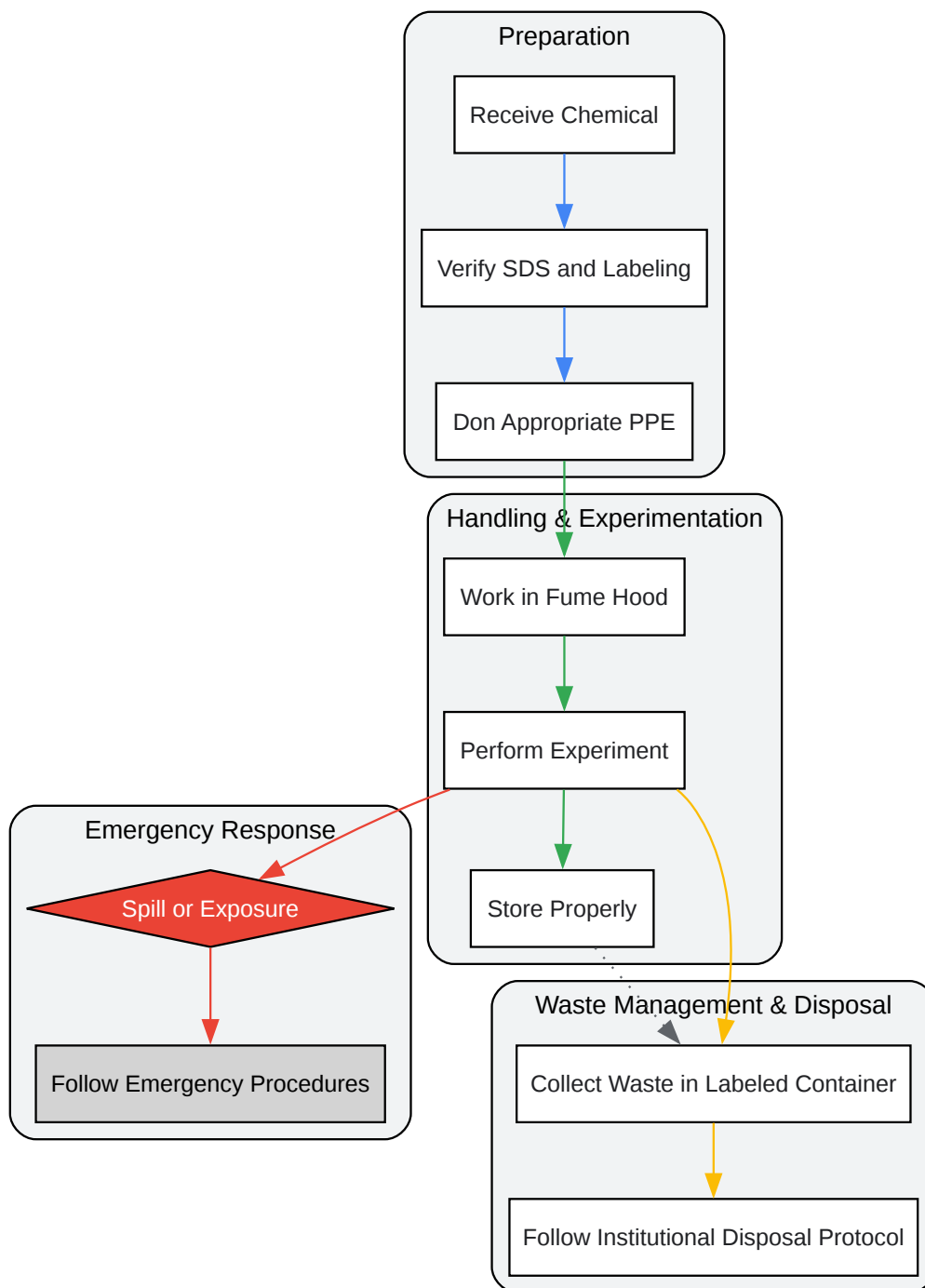
## Chemical and Physical Properties

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO <sub>2</sub>
Molecular Weight	149.15 g/mol <a href="#">[1]</a> <a href="#">[4]</a>
CAS Number	57576-34-8 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>

## Operational Workflow

The following diagram outlines the standard operating procedure for handling **(2,4-Dihydroxyphenyl)acetonitrile** from receipt to disposal.

## Safe Handling Workflow for (2,4-Dihydroxyphenyl)acetonitrile

[Click to download full resolution via product page](#)Caption: Safe Handling Workflow for **(2,4-Dihydroxyphenyl)acetonitrile**.

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## References

- 1. chemicalbook.com [chemicalbook.com]
- 2. biocrick.com [biocrick.com]
- 3. angenechemical.com [angenechemical.com]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling (2,4-Dihydroxyphenyl)acetonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049923#personal-protective-equipment-for-handling-2-4-dihydroxyphenyl-acetonitrile]

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